Spectroscopic Profile of Triisopropyl Citrate: A Technical Guide

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Compound of Interest

Compound Name:	*Triisopropyl citrate*
CAS No.:	*74592-76-0*
Cat. No.:	*B1609684*

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This technical guide provides a comprehensive overview of the expected spectroscopic data for **triisopropyl citrate**, a compound of interest in various research and development applications. Due to the limited availability of experimentally derived public data, this document presents a predictive spectroscopic profile based on established principles of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The information herein serves as a foundational reference for the identification and characterization of **triisopropyl citrate**.

Chemical Structure and Properties

- IUPAC Name: Tris(propan-2-yl) 2-hydroxypropane-1,2,3-tricarboxylate
- CAS Number: 74592-76-0
- Molecular Formula: $C_{15}H_{26}O_7$
- Molecular Weight: 318.36 g/mol

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Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **triisopropyl citrate**. These values are derived from the analysis of its chemical structure and comparison with data for analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^{1}H NMR Chemical Shifts for **Triisopropyl Citrate** (Solvent: $CDCl_3$)

Protons	Chemical Shift (δ, ppm)	Multiplicity	Integration
-CH_3 (isopropyl)	~1.25	Doublet	18H
-CH (isopropyl)	~5.05	Septet	3H
-CH_2 (citrate)	~2.80	Doublet	4H
-OH (hydroxyl)	Variable	Singlet	1H

Table 2: Predicted ^{13}C NMR Chemical Shifts for **Triisopropyl Citrate** (Solvent: $CDCl_3$)

Carbon Atom	Chemical Shift (δ, ppm)
-CH_3 (isopropyl)	~21.5
-CH (isopropyl)	~69.0
-CH_2 (citrate)	~43.0
Quaternary C (citrate, C-OH)	~73.0
Carbonyl C (ester)	~170.0, ~172.0

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **Triisopropyl Citrate**

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Functional Group	Wavenumber (cm^{-1})	Intensity
O-H (hydroxyl)	3500 - 3200	Broad, Medium
C-H (alkane)	2980 - 2850	Strong
C=O (ester)	1750 - 1735	Strong
C-O (ester)	1300 - 1000	Strong
C-O (alcohol)	1300 - 1000	Strong

Mass Spectrometry (MS)

Table 4: Predicted Major Fragments in the Mass Spectrum of **Triisopropyl Citrate** (Electron Ionization)

m/z	Possible Fragment Ion
318	$[M]^+$ (Molecular Ion)
301	$[M - OH]^+$
259	$[M - C_3H_7O]^+$
217	$[M - C_3H_7O - C_3H_6]^+$
159	$[C_6H_5O_5]^+$ (Citryl core fragment)
43	$[C_3H_7]^+$

General Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data for a liquid sample such as **triisopropyl citrate**. Instrument parameters may require optimization.

NMR Spectroscopy (^1H and ^{13}C)

- Sample Preparation: Dissolve approximately 10-20 mg of **triisopropyl citrate** in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing tetramethylsilane (TMS) as an internal standard.

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- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^{1}H NMR Acquisition:
  - Acquire the spectrum at room temperature.
  - Use a standard pulse sequence (e.g., zg30).
  - Set a spectral width of approximately 16 ppm.
  - Employ a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30).
  - Set a spectral width of approximately 220 ppm.
  - A larger number of scans (e.g., 1024 or more) will be necessary due to the lower natural abundance of ^{13}C.
- Data Processing: Process the raw data using appropriate NMR software. This includes Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts to TMS (0 ppm).

Infrared (IR) Spectroscopy

- Sample Preparation: As a liquid, **triisopropyl citrate** can be analyzed neat. Place a drop of the sample between two potassium bromide (KBr) or sodium chloride (NaCl) plates to form a thin film.
- Instrumentation: Use a Fourier Transform Infrared (FT-IR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the clean KBr/NaCl plates.
  - Record the sample spectrum over the range of 4000-400 cm^{-1}.

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- Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

- Data Processing: The software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

- Sample Introduction: Introduce a dilute solution of **triisopropyl citrate** in a volatile solvent (e.g., methanol or acetonitrile) into the mass spectrometer via direct infusion or through a gas or liquid chromatograph.

- Instrumentation: Employ a mass spectrometer equipped with an appropriate ionization source, such as Electron Ionization (EI) for GC-MS or Electrospray Ionization (ESI) for LC-MS.

- Data Acquisition:

  - For EI, use a standard electron energy of 70 eV.

  - For ESI, optimize the spray voltage and other source parameters.

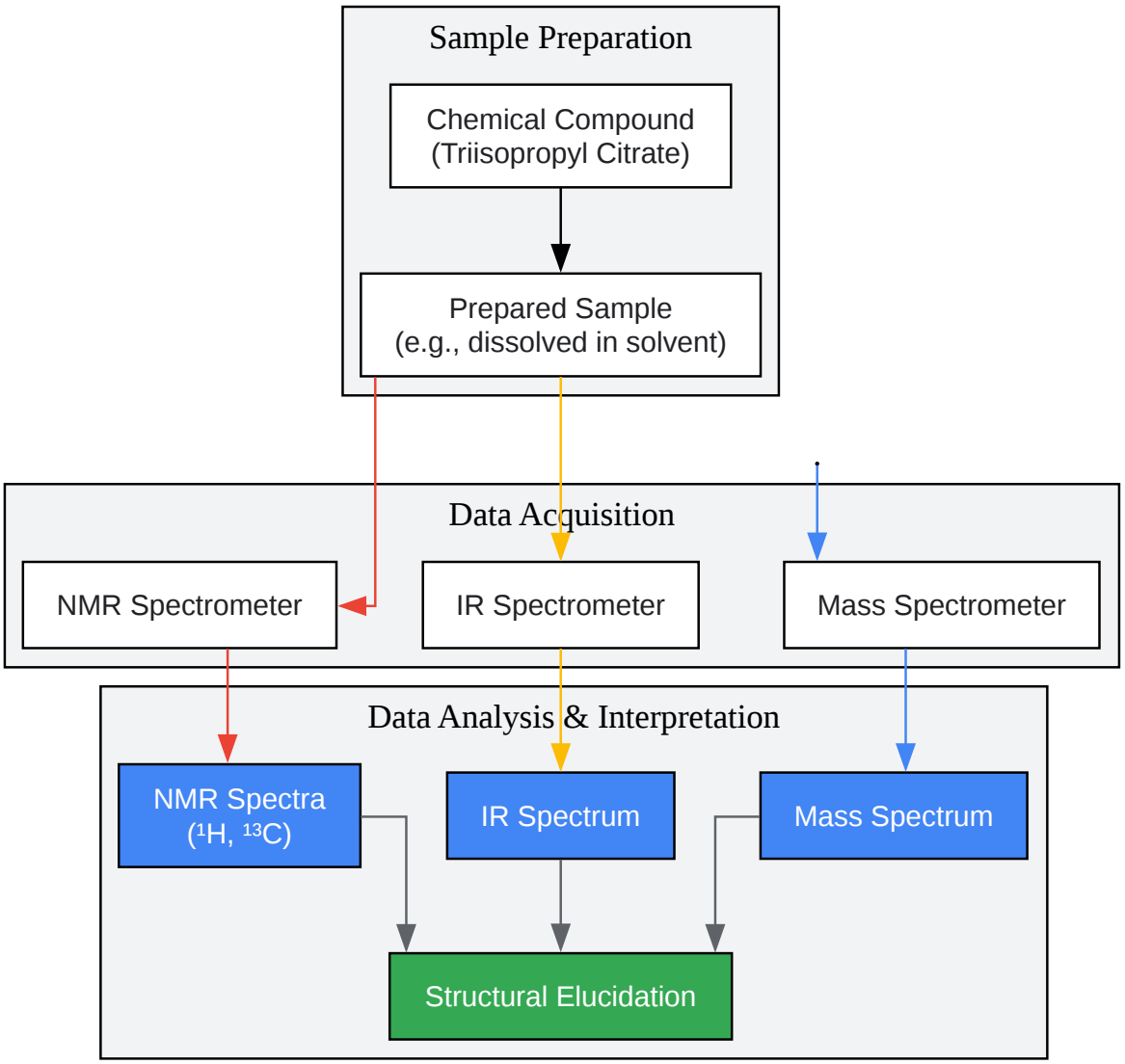
  - Acquire the mass spectrum over a suitable m/z range (e.g., 40-400 amu).

- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to deduce the structure of the molecule.

Workflow for Spectroscopic Analysis

The following diagram illustrates a general workflow for the spectroscopic analysis of a chemical compound.

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Caption: General workflow for spectroscopic analysis of a chemical compound.

Disclaimer: The spectroscopic data presented in this document are predicted values and have not been derived from experimental measurements of **triisopropyl citrate**. This guide is intended for informational purposes and should be used in conjunction with experimentally obtained data for definitive structural confirmation.

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